

Application Note: Quantitative Determination of Ivermectin B1a in Plasma using LC-MS/MS

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Compound of Interest

Compound Name: Ivermectin B1a

Cat. No.: B018418

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Introduction

Ivermectin, a broad-spectrum anti-parasitic agent, is widely used in both veterinary and human medicine. It consists of two homologous components, **Ivermectin B1a** (>80%) and Ivermectin B1b (<20%). Accurate quantification of **Ivermectin B1a** in plasma is crucial for pharmacokinetic, pharmacodynamic, and toxicological studies. This application note provides a detailed protocol for the sensitive and selective quantification of **Ivermectin B1a** in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The method is suitable for researchers, scientists, and drug development professionals requiring a robust and reliable bioanalytical assay.

Principle

This method utilizes reversed-phase liquid chromatography for the separation of **Ivermectin B1a** from plasma matrix components. The analyte is then detected by a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity. An internal standard (IS), such as Abamectin or a stable isotope-labeled Ivermectin, is used to ensure accuracy and precision.

Experimental Protocols

Materials and Reagents

- **Ivermectin B1a** reference standard
- Internal Standard (e.g., Abamectin, Ivermectin-d2)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid or Acetic acid
- Ammonium formate
- Human plasma (or other relevant species)
- Solid Phase Extraction (SPE) cartridges (e.g., C18) or 96-well plates (e.g., HybridSPE®-PLuS)

Sample Preparation

A critical step for accurate quantification is the efficient extraction of **Ivermectin B1a** from the plasma matrix while removing potential interferences like phospholipids. Two common methods are presented below: Solid Phase Extraction (SPE) and Protein Precipitation followed by phospholipid removal.

Method 1: Solid Phase Extraction (SPE)[1]

- **Conditioning:** Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- **Loading:** To 100 µL of plasma sample, add the internal standard. Load the entire sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 1 mL of a weak organic solvent (e.g., 5% methanol in water) to remove polar impurities.

- Elution: Elute **Ivermectin B1a** and the internal standard with 1 mL of an appropriate organic solvent (e.g., acetonitrile or methanol).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume (e.g., 100 µL) of the mobile phase.

Method 2: Protein Precipitation and Phospholipid Removal[2][3][4]

- Precipitation: To 100 µL of plasma sample, add the internal standard. Add 300 µL of acetonitrile containing 1% formic acid to precipitate proteins.
- Vortex and Centrifuge: Vortex the mixture thoroughly and then centrifuge to pellet the precipitated proteins.
- Phospholipid Removal: Load the supernatant onto a phospholipid removal plate (e.g., HybridSPE®-PLuS 96-well plate) and collect the eluate. This step effectively removes phospholipids that can cause ion suppression.[2][4][5]
- Dilution: The collected eluate can be directly injected or diluted with mobile phase if necessary.

LC-MS/MS Conditions

The following are typical starting conditions that may require optimization for specific instrumentation.

Liquid Chromatography

Parameter	Typical Conditions
Column	C18 reversed-phase column (e.g., Agilent Poroshell 120 EC-C18, 50mm x 3.0mm, 2.7µm) [3] [4]
Mobile Phase A	0.1% Acetic Acid or 2 mM Ammonium Formate with 0.5% Formic Acid in Water [1] [3] [4] [6]
Mobile Phase B	Acetonitrile or Methanol:Acetonitrile (1:1, v/v) [1] [3] [4]
Elution	Isocratic or Gradient [1] [6]
Flow Rate	0.3 - 0.6 mL/min
Column Temperature	40°C [4]
Injection Volume	5 - 10 µL

Mass Spectrometry

Parameter	Typical Conditions
Mass Spectrometer	Triple Quadrupole Mass Spectrometer[3][4]
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative[1][3]
Ionization Polarity	Positive ion mode often utilizes the formation of sodium $[M+Na]^+$ or ammonium $[M+NH_4]^+$ adducts for enhanced sensitivity.[1][4][7] Negative ion mode monitors the $[M-H]^-$ precursor ion.[1]
MRM Transitions	Ivermectin B1a:Positive Mode: m/z 897.5 $\rightarrow$ 753.4 ($[M+Na]^+$) or m/z 875.5 $\rightarrow$ 569.3 ($[M+H]^+$).[1][8] Negative Mode: m/z 873.5 $\rightarrow$ 567.25 ($[M-H]^-$).[1]
Abamectin (IS):Negative Mode: m/z 871.5 $\rightarrow$ 565.35 ($[M-H]^-$).[1]	
Ivermectin-d2 (IS): Specific transitions to be determined based on the deuterated positions. [3]	
Ion Source Temp.	450°C[4]
Ion Spray Voltage	5500 V[4]

Data Presentation

The performance of the LC-MS/MS method for **Ivermectin B1a** quantification is summarized in the table below, compiled from various validated methods.

Parameter	Value	Reference
Linearity Range	0.1 - 1000 ng/mL	[1][6]
0.970 - 384 ng/mL	[3]	
Lower Limit of Quantification (LLOQ)	0.1 ng/mL	[1]
1.0 ng/mL	[6]	
Intra-day Precision (%CV)	< 15%	[3]
Inter-day Precision (%CV)	< 15%	[3]
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)	[1]
Recovery	> 80%	[2]

Experimental Workflow

The following diagram illustrates the overall workflow for the quantification of **Ivermectin B1a** in plasma.

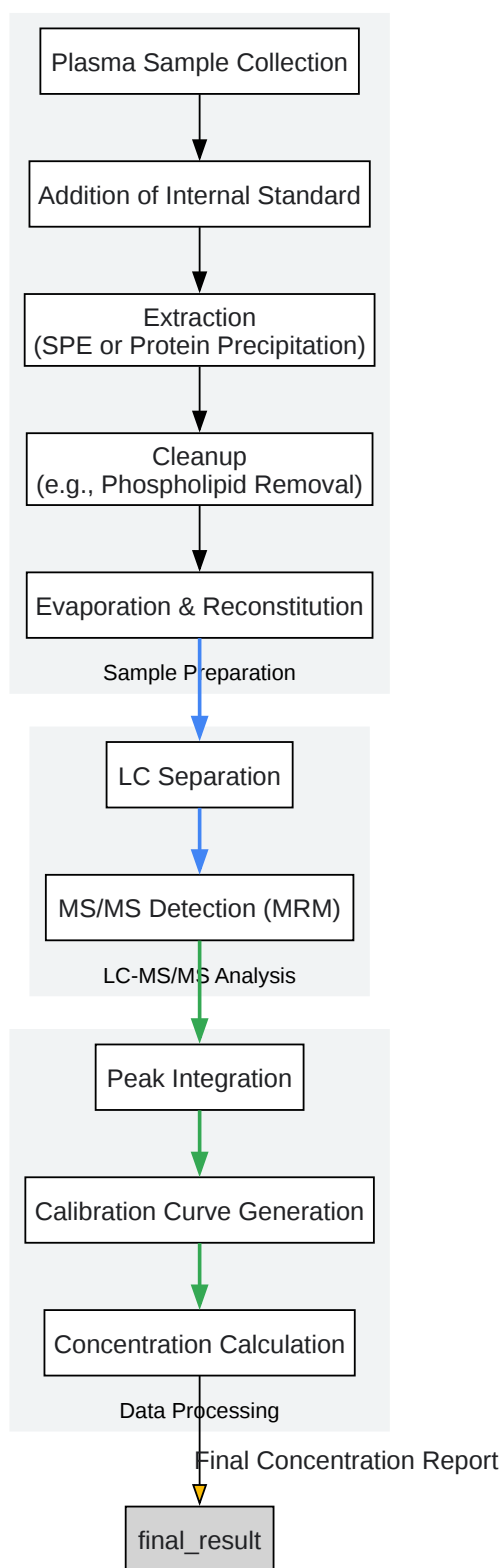


Figure 1: LC-MS/MS Workflow for Ivermectin B1a Quantification in Plasma

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Caption: LC-MS/MS Workflow for **Ivermectin B1a** Quantification in Plasma.

Conclusion

The described LC-MS/MS protocol provides a sensitive, selective, and robust method for the quantification of **Ivermectin B1a** in plasma. The detailed sample preparation procedures and optimized instrument parameters allow for reliable bioanalysis in support of various research and development activities. The method demonstrates excellent performance characteristics in terms of linearity, accuracy, and precision, making it suitable for high-throughput analysis of clinical and non-clinical samples.^{[2][3]}

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References

- 1. A sensitive and selective LC–MS/MS method for quantitation of ivermectin in human, mouse and monkey plasma: clinical validation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Determination of ivermectin in plasma and whole blood using LC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Determination of ivermectin in plasma and whole blood using LC-MS/MS — MORU Tropical Health Network [tropmedres.ac]
- 4. wellcomeopenresearch-files.f1000.com [wellcomeopenresearch-files.f1000.com]
- 5. chromatographyonline.com [chromatographyonline.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
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